

Notoginsenoside Fd: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Notoginsenoside Fd*

CAS No.: 80321-63-7

Cat. No.: B1256551

[Get Quote](#)

Introduction: Unveiling Notoginsenoside Fd, a Promising Saponin from *Panax notoginseng*

Notoginsenoside Fd is a triterpenoid saponin found in the esteemed traditional Chinese medicine, *Panax notoginseng*[1]. As a member of the dammarane-type saponin family, it shares a structural backbone with a class of compounds renowned for their diverse and potent pharmacological activities[2]. While research has extensively focused on more abundant ginsenosides and notoginsenosides like R1 and Rg1, **Notoginsenoside Fd** is emerging as a compound of significant interest for its potential therapeutic applications, particularly in oncology and cellular protection. This guide provides a comprehensive overview of the existing literature on **Notoginsenoside Fd**, offering a technical resource for researchers and professionals in drug development. We will delve into its chemical properties, isolation and purification methodologies, and explore its known and inferred pharmacological activities and mechanisms of action.

Chemical and Physical Properties

Notoginsenoside Fd is characterized by the following molecular attributes:

Property	Value	Reference
Molecular Formula	C47H80O17	[1]
Molecular Weight	917.13 g/mol	[1]
CAS Number	80321-63-7	[1]
Class	Triterpenoid Saponin	[1]

The structural elucidation of **Notoginsenoside Fd** has been accomplished through spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). These methods are fundamental in confirming the identity and purity of the isolated compound.

Extraction, Isolation, and Quantification: A Methodological Workflow

The journey from the plant matrix to a purified sample of **Notoginsenoside Fd** for research purposes involves a multi-step process. The concentration of **Notoginsenoside Fd** is particularly notable in the leaves of *Panax notoginseng*[3].

Step 1: Extraction

The initial step involves the extraction of total saponins from the plant material. Ultrasound-assisted extraction (UAE) is an efficient and green technology for this purpose.

Protocol: Ultrasound-Assisted Extraction of Total Saponins from *Panax notoginseng* Leaves

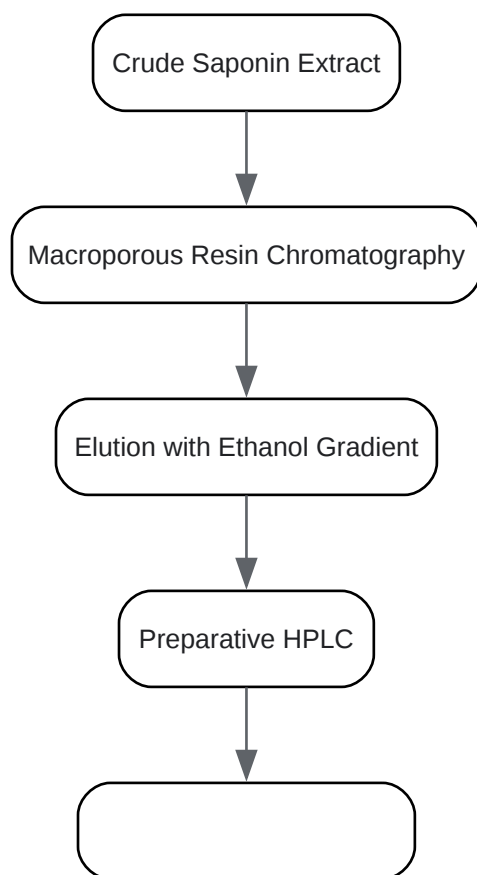
- **Preparation of Plant Material:** Dry the leaves of *Panax notoginseng* and grind them into a fine powder.
- **Solvent Addition:** Mix the powdered leaves with 86% ethanol at a liquid-to-solid ratio of 19:1 (v/w).

- **Ultrasonication:** Subject the mixture to ultrasonic waves for 1.5 hours. The cavitation effect of ultrasound disrupts the plant cell walls, enhancing the release of saponins.
- **Filtration:** Separate the liquid extract from the solid plant residue by filtration.
- **Concentration:** Remove the ethanol from the filtrate under reduced pressure using a rotary evaporator to obtain a concentrated crude extract.

Step 2: Purification

The crude extract contains a mixture of various saponins. To isolate **Notoginsenoside Fd**, chromatographic techniques are employed. A common and effective method involves the use of macroporous resins followed by preparative high-performance liquid chromatography (HPLC).

Workflow: Purification of **Notoginsenoside Fd**



[Click to download full resolution via product page](#)

Caption: Purification workflow for **Notoginsenoside Fd**.

Step 3: Quantification

Accurate quantification of **Notoginsenoside Fd** is essential for standardization and pharmacological studies. High-performance liquid chromatography coupled with a UV detector (HPLC-UV) or tandem mass spectrometry (UPLC/Q-TOF MS) are the methods of choice for this purpose[3][4].

Protocol: HPLC-UV Quantification of **Notoginsenoside Fd**

- Chromatographic System: An HPLC system equipped with a UV detector.
- Column: A Zorbax ODS C8 column is suitable for the separation of notoginsenosides[3].
- Mobile Phase: A gradient elution with acetonitrile and water.
- Column Temperature: Maintained at 35°C for optimal separation[3].
- Detection: UV detection at 203 nm.
- Quantification: A calibration curve is generated using a certified reference standard of **Notoginsenoside Fd**. The concentration in the sample is determined by comparing its peak area to the calibration curve.

Pharmacological Activities and Mechanisms of Action

While direct studies on **Notoginsenoside Fd** are still emerging, the existing literature on closely related notoginsenosides and ginsenosides provides a strong foundation for understanding its potential therapeutic effects. The primary areas of interest are its anti-cancer, and cellular protective activities, which are often mediated through the modulation of key signaling pathways.

Anti-Cancer Activity and Apoptosis Induction

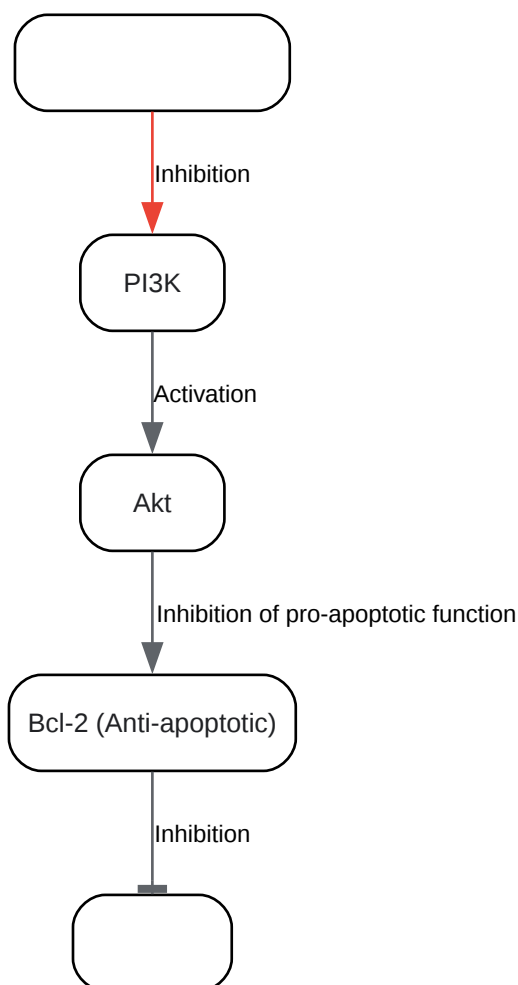
Several ginsenosides from *Panax notoginseng* have demonstrated cytotoxic effects against various cancer cell lines, with apoptosis being a key mechanism of action[5]. For instance,

Ginsenoside Rd has been shown to induce apoptosis in HeLa cervical cancer cells by down-regulating the anti-apoptotic protein Bcl-2 and up-regulating the pro-apoptotic protein Bax, leading to the activation of the caspase-3 pathway[5]. Similarly, Notoginsenoside Ft1 has been found to induce apoptosis in human neuroblastoma SH-SY5Y cells[6].

While specific IC50 values for **Notoginsenoside Fd** are not widely reported, it is plausible that it shares similar pro-apoptotic properties. The induction of apoptosis by these saponins is often linked to the modulation of the PI3K/Akt and MAPK signaling pathways.

Signaling Pathway: PI3K/Akt and its Role in Cell Survival and Apoptosis

The PI3K/Akt signaling pathway is a critical regulator of cell survival, proliferation, and apoptosis. Its aberrant activation is a hallmark of many cancers. Several notoginsenosides have been shown to exert their anti-cancer effects by inhibiting this pathway[7][8].

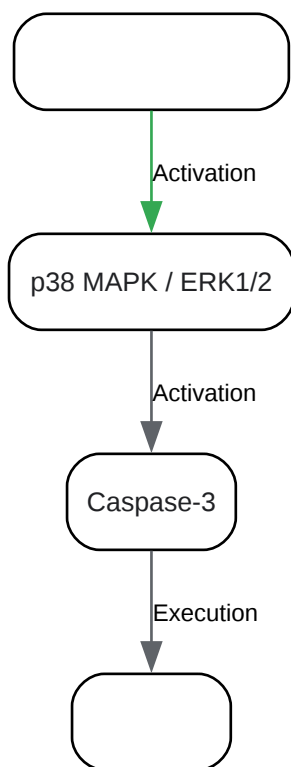


[Click to download full resolution via product page](#)

Caption: Postulated mechanism of **Notoginsenoside Fd**-induced apoptosis via PI3K/Akt pathway inhibition.

Signaling Pathway: MAPK and its Involvement in Cell Fate

The Mitogen-Activated Protein Kinase (MAPK) pathway is another crucial signaling cascade that governs a wide range of cellular processes, including proliferation, differentiation, and apoptosis. The ERK1/2 and p38 MAPK pathways have been implicated in the pro-apoptotic effects of Notoginsenoside Ft1[6]. It is conceivable that **Notoginsenoside Fd** may also engage these pathways to induce apoptosis in cancer cells.

[Click to download full resolution via product page](#)

Caption: Hypothetical activation of MAPK pathway by **Notoginsenoside Fd** leading to apoptosis.

Cardiovascular and Neuroprotective Potential

The saponins of *Panax notoginseng* are well-regarded for their cardiovascular and neuroprotective effects[9][10]. These properties are often attributed to their anti-inflammatory and antioxidant activities[11][12]. Notoginsenoside R1, a closely related compound to Fd, has been shown to attenuate cardiac dysfunction by activating the PI3K/Akt signaling pathway[13]. It also exhibits neuroprotective effects by modulating inflammatory responses[14]. Given the structural similarities, it is reasonable to hypothesize that **Notoginsenoside Fd** possesses similar protective activities.

Experimental Protocol: In Vitro Assessment of Anti-inflammatory Activity

- **Cell Culture:** Culture a relevant cell line, such as macrophages (for general inflammation) or endothelial cells (for cardiovascular studies), in appropriate media.
- **Induction of Inflammation:** Stimulate the cells with an inflammatory agent like lipopolysaccharide (LPS).
- **Treatment:** Treat the stimulated cells with varying concentrations of **Notoginsenoside Fd**.
- **Analysis of Inflammatory Markers:** Measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) in the cell culture supernatant using ELISA.
- **Western Blot Analysis:** Analyze the expression of key proteins in the inflammatory signaling pathways (e.g., NF- κ B, p38 MAPK) in cell lysates.

Future Directions and Conclusion

Notoginsenoside Fd represents a promising yet under-investigated saponin from *Panax notoginseng*. While the existing body of literature on related compounds provides a strong rationale for its potential therapeutic applications, further research is imperative. Future studies should focus on:

- **Comprehensive Pharmacological Profiling:** In-depth in vitro and in vivo studies are needed to elucidate the specific bioactivities of **Notoginsenoside Fd**, including its anti-cancer, anti-inflammatory, and neuroprotective effects.
- **Quantitative Efficacy Studies:** Determination of IC50 values against various cancer cell lines and efficacy in animal models of disease are crucial next steps.

- Mechanism of Action Elucidation: Detailed investigations into the molecular mechanisms, including its direct targets and modulation of signaling pathways like PI3K/Akt and MAPK, will be vital for its development as a therapeutic agent.

In conclusion, **Notoginsenoside Fd** is a compelling natural product with the potential to contribute to the development of novel therapies. This guide serves as a foundational resource to stimulate and support further research into this intriguing molecule.

References

- Liu, F., Ma, N., He, C., Hu, Y., Li, P., Chen, M., Su, H., & Wan, J. B. (2018). Qualitative and quantitative analysis of the saponins in Panax notoginseng leaves using ultra-performance liquid chromatography coupled with time-of-flight tandem mass spectrometry and high performance liquid chromatography coupled with UV detector. *Journal of Ginseng Research*, 42(2), 149–157. [[Link](#)]
- Liu, F., Ma, N., He, C., Hu, Y., Li, P., Chen, M., Su, H., & Wan, J. B. (2018). Qualitative and quantitative analysis of the saponins in Panax notoginseng leaves using ultra-performance liquid chromatography coupled with time-of-flight tandem mass spectrometry and high performance liquid chromatography coupled with UV detector. *Journal of Ginseng Research*, 42(2), 149-157. [[Link](#)]
- Zhang, W. J., Wojta, J., & Binder, B. R. (2007). Notoginsenoside R1 attenuates cardiac dysfunction in endotoxemic mice: an insight into oestrogen receptor activation and PI3K/Akt signalling. *British Journal of Pharmacology*, 152(3), 363–371. [[Link](#)]
- Wang, C. Z., Aung, H. H., Ni, M., Wu, J. A., Tong, R., Wicks, S., He, T. C., & Yuan, C. S. (2007). Ginsenoside Rd from Panax notoginseng is cytotoxic towards HeLa cancer cells and induces apoptosis. *Planta Medica*, 73(11), 1201–1205. [[Link](#)]
- Liu, H., Yang, J., Yang, W., Hu, S., Wu, Y., Zhao, B., Hu, H., & Du, S. (2020). Focus on Notoginsenoside R1 in Metabolism and Prevention Against Human Diseases. *Journal of Ginseng Research*, 44(5), 639–649. [[Link](#)]
- Tao, P., Lin, J., Zhang, B., Wang, S., Chen, Y., Zhang, Y., & Chen, Z. (2022). Notoginsenoside R2 induces colonic microvascular injuries via regulating the Rap1GAP/PI3K/Akt signaling pathway. *Annals of Translational Medicine*, 10(18), 993. [[Link](#)]

- Kim, J. H., Lee, J. Y., Park, J. H., Hong, S. K., & Lee, Y. H. (2021). Notoginsenoside Ft1 induces lysosomal cell death and apoptosis by inhibiting the PI3K/AKT/mTOR pathway in hepatocellular carcinoma. *Biomedicine & Pharmacotherapy*, 139, 111623. [\[Link\]](#)
- Li, Y., Wang, P., Wang, Y., & Liu, J. (2013). The apoptosis-inducing effect of ginsenoside F4 from steamed notoginseng on human lymphocytoma JK cells. *Natural Product Research*, 27(24), 2351–2354. [\[Link\]](#)
- Liu, J., Wang, L., Wang, Y., Li, Y., & Wang, P. (2018). Notoginsenoside R1 inhibits vascular smooth muscle cell proliferation, migration and neointimal hyperplasia through PI3K/Akt signaling. *Scientific Reports*, 8(1), 7595. [\[Link\]](#)
- Enhancing the inhibition of cell proliferation and induction of apoptosis in H22 hepatoma cells through biotransformation of notoginsenoside R1 by *Lactiplantibacillus plantarum* S165 into 20(S/R). *Food & Function*, 13(1), 223–233. [\[Link\]](#)
- Quantitative analysis of *Panax notoginseng* ethanolic extract (PNE) and total saponins (PNS). (n.d.). ResearchGate. Retrieved January 16, 2026, from [\[Link\]](#)
- Zhang, C., Wang, L., Wang, Y., Li, Y., & Wang, P. (2014). p38 MAPK and ERK1/2 pathways are involved in the pro-apoptotic effect of notoginsenoside Ft1 on human neuroblastoma SH-SY5Y cells. *Life Sciences*, 109(2), 93–100. [\[Link\]](#)
- Liu, F., Ma, N., He, C., Hu, Y., Li, P., Chen, M., Su, H., & Wan, J. B. (2017). Qualitative and quantitative analysis of the saponins in *Panax notoginseng* leaves using ultra performance liquid chromatography coupled with time-of-flight tandem mass spectrometry and high performance liquid chromatography coupled with UV detector. *Journal of Ginseng Research*, 42(2), 149-157. [\[Link\]](#)
- Liu, Y., Lin, Z., Guo, J., Xu, G., Li, Y., & Xu, T. (2021). Notoginsenoside R1 Promotes Osteogenic Differentiation of Dental Pulp Stem Cells via MAPK Pathway. *Journal of Endodontics*, 47(11), 1746–1753. [\[Link\]](#)
- Antioxidant activity of the extracts from *P. notoginseng* stem leaf and... (n.d.). ResearchGate. Retrieved January 16, 2026, from [\[Link\]](#)

- Tao, P., Lin, J., Zhang, B., Wang, S., Chen, Y., Zhang, Y., & Chen, Z. (2022). Notoginsenoside R2 induces colonic microvascular injuries via regulating the Rap1GAP/PI3K/Akt signaling pathway. *Annals of Translational Medicine*, 10(18), 993. [\[Link\]](#)
- Gao, Y., Li, Y., Zhang, Y., Li, X., Wang, Y., & Li, X. (2022). Quantitative Comparison and Chemical Profile of Different Botanical Parts of *Panax notoginseng* From Different Regions. *Frontiers in Nutrition*, 9, 841541. [\[Link\]](#)
- Moghaddam, H. K., Baluch, N., & Saeedi, M. (2020). The effects of Ginsenosides on PI3K/AKT signaling pathway. *Molecular Biology Reports*, 47(6), 4743–4750. [\[Link\]](#)
- Moghaddam, H. K., Baluch, N., & Saeedi, M. (2020). The effects of Ginsenosides on PI3K/AKT signaling pathway. *Molecular Biology Reports*, 47(6), 4743–4750. [\[Link\]](#)
- Liu, J., Wang, L., Wang, Y., Li, Y., & Wang, P. (2018). Notoginsenoside R1 inhibits vascular smooth muscle cell proliferation, migration and neointimal hyperplasia through PI3K/Akt signaling. *Scientific Reports*, 8(1), 7595. [\[Link\]](#)
- Ginsenoside Rd from *Panax notoginseng* Is Cytotoxic towards HeLa Cancer Cells and Induces Apoptosis. (n.d.). ResearchGate. Retrieved January 16, 2026, from [\[Link\]](#)
- Wang, C. Z., Zhang, B., Song, W. X., Wang, A., Ni, M., & Yuan, C. S. (2022). Pharmacological properties and mechanisms of Notoginsenoside R1 in ischemia-reperfusion injury. *Chinese Journal of Natural Medicines*, 20(7), 481–491. [\[Link\]](#)
- Hur, S. J., & Yang, D. S. (2021). The application of *Panax notoginseng* with a focus on its anti-inflammatory effect: a narrative review. *Annals of Translational Medicine*, 9(24), 1795. [\[Link\]](#)
- In Vivo Metabolic Profiles of *Panax notoginseng* Saponins Mediated by Gut Microbiota in Rats. (n.d.). ResearchGate. Retrieved January 16, 2026, from [\[Link\]](#)
- Li, Y., Liu, Y., Lin, Z., Guo, J., Xu, G., & Xu, T. (2020). Anti-aging Effect of *Panax notoginseng* Saponins via Protecting Endogenous Antioxidant in Fruit Flies. *Indian Journal of Pharmaceutical Education and Research*, 54(2), 342–348. [\[Link\]](#)

- Balasubramaniam, B., Kumar, R. S., S, P., & R, V. (2021). Notoginsenoside R1 Suppresses Inflammatory Signaling and Rescues Renal Ischemia-Reperfusion Injury in Experimental Rats. *Journal of Inflammation Research*, 14, 2697–2709. [\[Link\]](#)
- Al-Romaiyan, A., Shah, I., & Benter, I. F. (2021). Notoginsenoside R1, a metabolite from *Panax notoginseng* (Burkill) F.H.Chen, stimulates insulin secretion through activation of phosphatidylinositol 3-kinase (PI3K)/Akt pathway. *Journal of Ethnopharmacology*, 278, 114282. [\[Link\]](#)
- Hur, S. J., & Yang, D. S. (2021). The application of *Panax notoginseng* with a focus on its anti-inflammatory effect: a narrative review. *Annals of Translational Medicine*, 9(24), 1795. [\[Link\]](#)
- Wang, Y., Wang, Y., Wang, P., & Li, Y. (2022). Notoginsenoside R2 reduces A β 25-35-induced neuronal apoptosis and inflammation via miR-27a/SOX8/ β -catenin axis. *Journal of Pharmacy and Pharmacology*, 74(5), 743–754. [\[Link\]](#)
- Al-Massri, K. F., Ahmed, L. A., & El-Abhar, H. S. (2021). Notoginsenoside R1, a Metabolite from *Panax notoginseng*, Prevents Paclitaxel-Induced Peripheral Neuropathic Pain in Mice. *Molecules*, 26(16), 4995. [\[Link\]](#)
- Liu, H., Yang, J., Yang, W., Hu, S., Wu, Y., Zhao, B., Hu, H., & Du, S. (2020). Notoginsenoside R1: A systematic review of its pharmacological properties. *Phytotherapy Research*, 34(11), 2896–2910. [\[Link\]](#)
- Li, Y., Wang, P., Wang, Y., & Liu, J. (2021). Notoginsenoside R1 ameliorates the inflammation induced by amyloid- β by suppressing SphK1-mediated NF- κ B activation in PC12 cells. *Molecular Medicine Reports*, 23(1), 16. [\[Link\]](#)
- Liu, J., Wang, L., & Wang, Y. (2014). Protective Effects of *Panax Notoginseng* Saponins on Cardiovascular Diseases: A Comprehensive Overview of Experimental Studies. *Evidence-Based Complementary and Alternative Medicine*, 2014, 204840. [\[Link\]](#)
- Liu, H., Yang, J., Yang, W., Hu, S., Wu, Y., Zhao, B., Hu, H., & Du, S. (2020). Focus on Notoginsenoside R1 in Metabolism and Prevention Against Human Diseases. *Journal of Ginseng Research*, 44(5), 639–649. [\[Link\]](#)

- He, J., Li, Y., & Wang, P. (2018). Neuroprotective Properties of Panax notoginseng Saponins via Preventing Oxidative Stress Injury in SAMP8 Mice. Evidence-Based Complementary and Alternative Medicine, 2018, 8259253. [[Link](#)]
- **Notoginsenoside fd** (C47H80O17). (n.d.). PubChem. Retrieved January 16, 2026, from [[Link](#)]
- **Notoginsenoside Fd**. (n.d.). Push Bio-technology. Retrieved January 16, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Natural Product Description|Notoginsenoside Fd [sinophytochem.com]
- 2. Focus on Notoginsenoside R1 in Metabolism and Prevention Against Human Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Qualitative and quantitative analysis of the saponins in Panax notoginseng leaves using ultra-performance liquid chromatography coupled with time-of-flight tandem mass spectrometry and high performance liquid chromatography coupled with UV detector - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Qualitative and quantitative analysis of the saponins in Panax notoginseng leaves using ultra-performance liquid chromatography coupled with time-of-flight tandem mass spectrometry and high performance liquid chromatography coupled with UV detector - Journal of Ginseng Research : 논문 | DBpia [dbpia.co.kr]
- 5. Ginsenoside Rd from Panax notoginseng is cytotoxic towards HeLa cancer cells and induces apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. p38 MAPK and ERK1/2 pathways are involved in the pro-apoptotic effect of notoginsenoside Ft1 on human neuroblastoma SH-SY5Y cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Notoginsenoside Ft1 induces lysosomal cell death and apoptosis by inhibiting the PI3K/AKT/mTOR pathway in hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 9. Protective Effects of Panax Notoginseng Saponins on Cardiovascular Diseases: A Comprehensive Overview of Experimental Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Neuroprotective Properties of Panax notoginseng Saponins via Preventing Oxidative Stress Injury in SAMP8 Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Pharmacological properties and mechanisms of Notoginsenoside R1 in ischemia-reperfusion injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. The application of Panax notoginseng with a focus on its anti-inflammatory effect: a narrative review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Notoginsenoside R1 attenuates cardiac dysfunction in endotoxemic mice: an insight into oestrogen receptor activation and PI3K/Akt signalling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. Notoginsenoside R1 ameliorates the inflammation induced by amyloid- β by suppressing SphK1-mediated NF- κ B activation in PC12 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Notoginsenoside Fd: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1256551/docs#notoginsenoside-fd-a-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)